

Statistical Validation of Koavone: A Case of Mistaken Identity in Therapeutic Research

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Compound of Interest

Compound Name: Koavone

Cat. No.: B1176428

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Initial investigations into the experimental data surrounding a compound identified as "**Koavone**" have revealed a significant discrepancy between its perceived role in therapeutic research and its actual application. All available evidence indicates that **Koavone** is a synthetic aroma chemical exclusively used in the fragrance industry, with no publicly documented pharmacological activity or experimental data relevant to drug development professionals.

Our comprehensive search for experimental data, including signaling pathways, clinical trials, and comparative therapeutic studies related to **Koavone**, yielded no results in the medical or pharmaceutical literature. Instead, the compound is consistently identified as a fragrance ingredient with a woody and floral scent profile, manufactured by International Flavors & Fragrances (IFF).

Koavone: An Overview of Available Data

Koavone, chemically known as (Z)-3,4,5,6,6-pentamethylhept-3-en-2-one and under the CAS number 81786-73-4, is a synthetic molecule. Its primary application is in perfumery and scented consumer products. The available data is limited to its chemical and physical properties, and its olfactory characteristics.

Property	Value
Chemical Name	(Z)-3,4,5,6,6-pentamethylhept-3-en-2-one
CAS Number	81786-73-4
Molecular Formula	C12H22O
Molecular Weight	182.3 g/mol
Odor Profile	Woody, floral, with amber and violet nuances
Primary Use	Fragrance ingredient in perfumes, cosmetics, soaps, etc.

No Evidence of Therapeutic Application

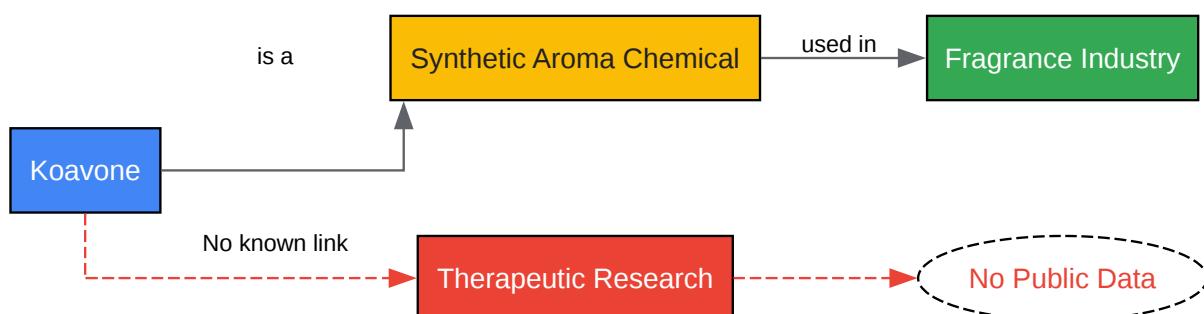
Crucially, there is no scientific literature to support any therapeutic use for **Koavone**. Searches for its pharmacological activity, mechanism of action, or involvement in any biological signaling pathways have been uniformly negative. The term "**Koavone**" does not appear in databases of clinical trials or peer-reviewed medical journals in the context of drug development.

It is possible that the query for "**Koavone**" was a misnomer for "kavalactones," a class of psychoactive compounds found in the kava plant (*Piper methysticum*). Kavalactones are known to have anxiolytic and sedative properties and have been the subject of pharmacological research. However, **Koavone** is a distinct synthetic chemical and is not a kavalactone.

Conclusion for the Research Community

For researchers, scientists, and drug development professionals, it is important to note that "**Koavone**" does not represent a viable candidate for therapeutic investigation based on publicly available information. There is no experimental data to validate, compare, or guide further research in a pharmaceutical context.

The following diagram illustrates the current understanding of **Koavone**'s domain of application, highlighting the absence of a therapeutic research pathway.

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Application Domain of Koavone

In summary, the request for a statistical validation and comparison guide for **Koavone**'s experimental data in a therapeutic context cannot be fulfilled as no such data exists. The compound's identity is firmly established within the realm of fragrance chemistry, and it should not be mistaken for a substance with pharmacological properties.

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